

Solubility Profile of Ethyl 3,4,5trimethoxybenzoate: A Technical Guide

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Compound of Interest

Compound Name: Ethyl 3,4,5-Trimethoxybenzoate

Cat. No.: B143845

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This technical guide provides a comprehensive overview of the solubility of **Ethyl 3,4,5-trimethoxybenzoate**, a key intermediate in pharmaceutical synthesis and a compound of interest in various research fields. Understanding its solubility in different solvents is critical for process development, formulation design, and analytical method development. This document compiles available quantitative solubility data, outlines a detailed experimental protocol for solubility determination, and provides a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of **Ethyl 3,4,5-trimethoxybenzoate** has been characterized in aqueous and organic solvents. The following table summarizes the available quantitative data to facilitate comparison. It is important to note that for many organic solvents, while the compound is known to be soluble, precise quantitative measurements at various temperatures are not readily available in the public domain.



Solvent	Temperature (°C)	Solubility	Unit	Citation
Water	25	732	mg/L (estimated)	[1][2][3]
Dimethyl Sulfoxide (DMSO)	Not Specified	≥ 100	mg/mL	[4]
Chloroform	Not Specified	Soluble	-	[5]
Dichloromethane	Not Specified	Soluble	-	[5]
Ethyl Acetate	Not Specified	Soluble	-	[5]
Acetone	Not Specified	Soluble	-	[5]

Note: The term "Soluble" indicates that the compound dissolves in the solvent, but specific quantitative data was not provided in the cited sources. The high solubility in DMSO suggests its utility as a solvent for preparing stock solutions for in vitro assays.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the equilibrium solubility of **Ethyl 3,4,5-trimethoxybenzoate** in a given solvent. This protocol is based on the widely accepted isothermal equilibrium (shake-flask) method.

2.1. Materials and Equipment

- Ethyl 3,4,5-trimethoxybenzoate (analytical grade)
- Solvent of interest (analytical grade)
- Analytical balance (± 0.1 mg)
- Vials with screw caps
- Constant temperature incubator/shaker or water bath
- Vortex mixer



- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE or other suitable material)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- · Volumetric flasks and pipettes

2.2. Procedure

- Preparation of Solvent: Ensure the solvent is of high purity and degassed if necessary to avoid bubble formation during the experiment.
- Sample Preparation: Accurately weigh an excess amount of Ethyl 3,4,5trimethoxybenzoate and add it to a vial containing a known volume of the solvent. The excess solid is crucial to ensure that a saturated solution is formed.
- · Equilibration:
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature incubator/shaker or water bath set to the desired temperature.
 - Agitate the samples for a sufficient period to reach equilibrium. A typical duration is 24 to
 72 hours. It is advisable to perform preliminary experiments to determine the time required to reach a constant concentration.
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed at the experimental temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter into a clean vial. This step is critical to remove any undissolved solid particles. Alternatively, centrifugation can be used to



separate the solid phase before taking a sample from the supernatant.

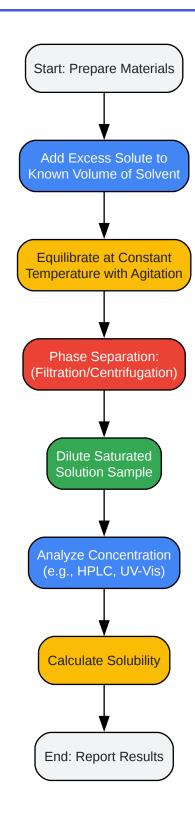
Analysis:

- Accurately dilute the filtered saturated solution with the solvent to a concentration within the linear range of the analytical method.
- Determine the concentration of Ethyl 3,4,5-trimethoxybenzoate in the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry. A preestablished calibration curve is required for this quantification.
- Calculation: Calculate the solubility of Ethyl 3,4,5-trimethoxybenzoate in the solvent at the
 given temperature using the measured concentration and the dilution factor. The solubility is
 typically expressed in units such as g/100g of solvent, mg/mL, or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the isothermal equilibrium method for determining the solubility of **Ethyl 3,4,5-trimethoxybenzoate**.





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Caption: Workflow for determining the equilibrium solubility of a compound.



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